

An In-depth Technical Guide to Dimethyl 1,4-cyclohexanedicarboxylate

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Compound of Interest

Compound Name: *Dimethyl 1,4-cyclohexanedicarboxylate*

Cat. No.: *B047422*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl 1,4-cyclohexanedicarboxylate (DMCD) is a cycloaliphatic diester that serves as a crucial monomer and chemical intermediate in the synthesis of a variety of polymers and pharmacologically active molecules. Its unique cyclic structure imparts desirable properties such as thermal stability, weather resistance, and chemical resistance to the materials derived from it. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, applications, and safety protocols, with a focus on its relevance in materials science and drug discovery.

Chemical Identity and Synonyms

The compound exists as a mixture of cis and trans isomers, with the trans isomer often being the focus for specific polymer applications due to the linear and rigid structure it imparts.

Identifier	Value
CAS Number (mixture of cis/trans)	94-60-0[1][2]
CAS Number (trans-isomer)	3399-22-2[3]
CAS Number (cis-isomer)	3399-21-1
Molecular Formula	C ₁₀ H ₁₆ O ₄ [1][4]
Molecular Weight	200.23 g/mol [4]
IUPAC Name	dimethyl cyclohexane-1,4-dicarboxylate[4]

Common Synonyms:

- 1,4-Cyclohexanedicarboxylic acid, dimethyl ester[1][2]
- Dimethyl hexahydroterephthalate[4]
- DMCD
- 1,4-Dimethyl cyclohexane-1,4-dicarboxylate

Physicochemical and Spectroscopic Data

The properties of **Dimethyl 1,4-cyclohexanedicarboxylate** can vary slightly depending on the isomeric ratio. The data presented below is for the common mixture of isomers unless otherwise specified.

Physical Properties

Property	Value	Reference
Appearance	Clear, colorless liquid after melting; may be a partially crystalline solid at room temperature.	[1]
Melting Point	24-27 °C	[2]
Boiling Point	131-133 °C at 11 mmHg	[1]
Density	1.111 g/mL at 25 °C	[1]
Vapor Pressure	1 mmHg at 85 °C	[1]
Refractive Index (n _{20/D})	1.458	[1]
Water Solubility	Practically insoluble	[1]
LogP	2.29 at 30°C	[2]

Spectroscopic Data

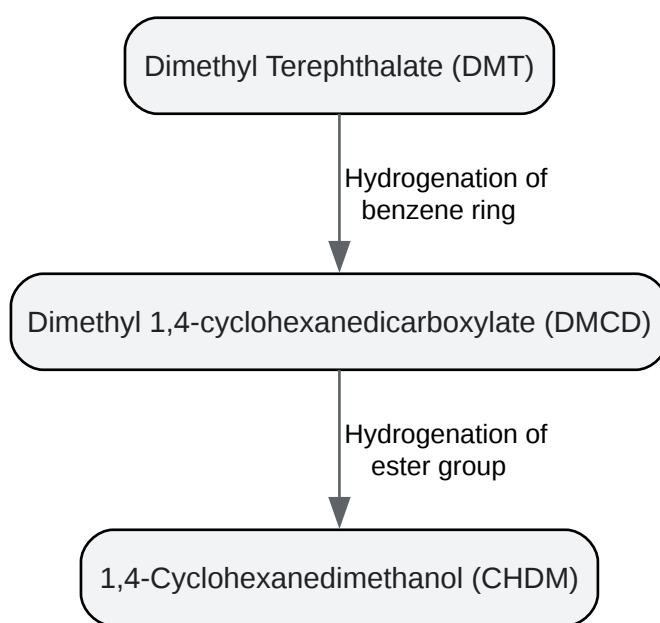
Spectroscopy	Data Highlights
¹ H NMR	Spectral data available in the Sadtler Research Laboratories spectral collection.[4]
IR Spectroscopy	Data available in the Sadtler Research Laboratories IR prism collection.[4]
Mass Spectrometry	Electron ionization mass spectral data is available through the NIST/EPA/MSDC Mass Spectral Database.[4][5][6]

Synthesis and Manufacturing

The industrial production of **Dimethyl 1,4-cyclohexanedicarboxylate** is primarily achieved through the catalytic hydrogenation of dimethyl terephthalate (DMT).[7] This process involves the saturation of the aromatic ring of DMT.

General Synthesis Workflow

The synthesis of DMCD from DMT is a two-step hydrogenation process. The first step involves the hydrogenation of the benzene ring to yield DMCD, which can then be further hydrogenated to produce 1,4-cyclohexanedimethanol (CHDM), another valuable monomer.[8]



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Fig 1. General synthesis pathway from DMT to DMCD and CHDM.

Experimental Protocol: Hydrogenation of Dimethyl Terephthalate

This protocol is based on established methods for the catalytic hydrogenation of DMT.

Materials:

- Dimethyl terephthalate (DMT)
- Methanol (solvent)
- Supported ruthenium-rhenium bimetallic catalyst or Ru/Al₂O₃ catalyst
- High-pressure reactor (autoclave) with stirring mechanism

- Hydrogen gas source

Procedure:

- The high-pressure reactor is charged with DMT and methanol as the solvent.
- The supported catalyst (e.g., ruthenium-rhenium bimetallic catalyst) is added to the mixture.
- The reactor is sealed and purged with hydrogen gas three times to remove air.
- The reactor is pressurized with hydrogen to 2-5 MPa.
- The mixture is heated to a temperature of 30-120°C with continuous stirring.
- The reaction is allowed to proceed for 1-3 hours, with the progress monitored by techniques such as gas chromatography.
- Upon completion, the reactor is cooled, and the pressure is carefully released.
- The reaction mixture is filtered to remove the catalyst.
- The solvent (methanol) is removed by distillation to yield crude **Dimethyl 1,4-cyclohexanedicarboxylate**.
- The crude product can be purified by vacuum distillation.

Applications in Polymer Synthesis

A primary application of DMCD is in the production of high-performance polyesters. The incorporation of the cyclohexane ring into the polymer backbone enhances properties such as thermal stability, hydrolytic stability, and weather resistance.

Experimental Protocol: Synthesis of Poly(1,4-cyclohexylenedimethylene-1,4-cyclohexanedicarboxylate) (PCCD)

This protocol describes the melt polycondensation of 1,4-cyclohexanedimethanol (CHDM) and 1,4-cyclohexanedicarboxylic acid (CHDA), for which DMCD is a key precursor. The synthesis is

a two-step process involving esterification and subsequent polycondensation.[9]

Materials:

- 1,4-Cyclohexanedimethanol (CHDM)
- 1,4-Cyclohexanedicarboxylic acid (CHDA)
- Titanium tetrabutoxide (TBT) as a catalyst
- Reaction vessel with a mechanical stirrer, nitrogen inlet, and a distillation column
- Heating mantle and temperature controller
- Vacuum pump

Procedure:

Step 1: Esterification

- CHDA and a slight molar excess of CHDM (e.g., a molar ratio of 1.004:1 CHDM:CHDA) are charged into the reaction vessel.[9]
- The catalyst, TBT, is added.
- The reactor is purged with nitrogen.
- The mixture is heated to approximately 220°C with stirring (around 150 rpm) under a nitrogen atmosphere.[9]
- Water, the byproduct of esterification, is continuously removed and collected.
- This stage is continued until the theoretical amount of water has been distilled off, indicating the formation of low molecular weight oligomers.

Step 2: Polycondensation

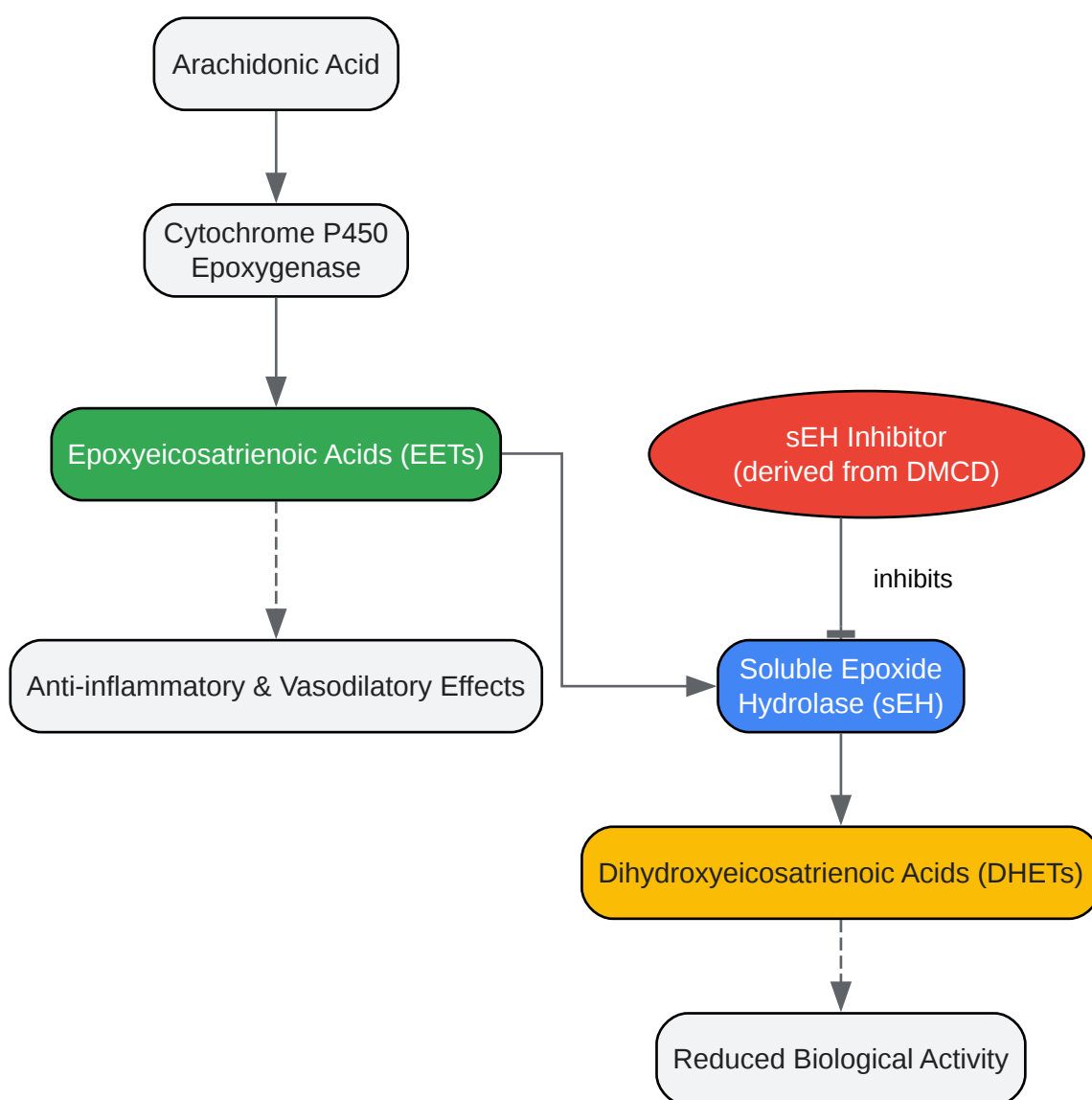
- The temperature is raised to 275°C.[9]

- A vacuum is gradually applied (reducing the pressure to below 1 torr) to facilitate the removal of excess CHDM and promote the increase in molecular weight.
- The viscosity of the molten polymer will increase significantly. The reaction is monitored by the torque on the stirrer.
- The reaction is considered complete when the desired melt viscosity is achieved, indicating the formation of a high molecular weight polymer.
- The resulting PCCD polymer is then extruded from the reactor and cooled.

Role in Drug Development: Inhibition of Soluble Epoxide Hydrolase

Dimethyl 1,4-cyclohexanedicarboxylate is a valuable building block in the synthesis of inhibitors for soluble epoxide hydrolase (sEH).^{[1][2]} sEH is an enzyme that plays a role in the metabolism of epoxyeicosatrienoic acids (EETs), which are signaling lipids with anti-inflammatory and vasodilatory properties.^[10] By inhibiting sEH, the levels of beneficial EETs can be maintained, which has therapeutic potential for cardiovascular and inflammatory diseases.^{[11][12]}

Signaling Pathway of sEH and its Inhibition



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Fig 2. Role of sEH in EET metabolism and its inhibition.

Synthesis of sEH Inhibitors

The synthesis of sEH inhibitors often involves converting the ester groups of **Dimethyl 1,4-cyclohexanedicarboxylate** into other functional groups, such as amides or ureas, which can then be further modified. For example, cycloalkylamide derivatives have been prepared using DMCD as a reactant for the development of sEH inhibitors.[1][2] A general scheme involves the reaction of amines with derivatives of 1,4-cyclohexanedicarboxylic acid to form amide or urea linkages that are crucial for binding to the sEH enzyme.

Safety and Handling

Dimethyl 1,4-cyclohexanedicarboxylate is considered to be of low toxicity, but appropriate safety precautions should always be taken in a laboratory or industrial setting.

Safety Aspect	Recommendation
Eye Protection	Wear tightly fitting safety goggles.[3] In case of contact, rinse with plenty of water.[1]
Skin Protection	Wear protective gloves and clothing.[1][3]
Inhalation	Avoid inhaling dust or vapors. Use in a well-ventilated area or with local exhaust ventilation. [3]
Storage	Store in a cool, dry place in a tightly sealed container.[1]
Fire Fighting	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[3]

Conclusion

Dimethyl 1,4-cyclohexanedicarboxylate is a versatile chemical with significant applications in both polymer chemistry and medicinal chemistry. Its rigid, cyclic structure provides a unique scaffold for creating materials with enhanced physical properties and for designing targeted therapeutic agents. The information provided in this guide serves as a comprehensive resource for professionals engaged in research and development in these fields.

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